

An In-depth Technical Guide to 4-Iodo-2-methylbenzoic Acid

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Compound of Interest

Compound Name: 4-Iodo-2-methylbenzoic acid

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Introduction

4-Iodo-2-methylbenzoic acid is a halogenated aromatic carboxylic acid of significant interest to the scientific community, particularly those engaged in organic synthesis, medicinal chemistry, and materials science. Its molecular architecture, featuring a carboxylic acid group, a methyl group, and an iodine atom on a benzene ring, provides a versatile scaffold for the development of complex molecules. The strategic placement of these functional groups allows for a variety of chemical transformations, making it a valuable building block for novel compounds.

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals. It provides in-depth information on the compound's chemical identity, physicochemical properties, synthesis, and reactivity. Furthermore, it details robust experimental protocols and discusses its role as a synthetic intermediate, offering field-proven insights into its practical application.

Chemical Identity and Physicochemical Properties

The fundamental characteristics of **4-Iodo-2-methylbenzoic acid** define its behavior in chemical systems. Its identity is unequivocally established by its molecular formula, structure, and unique identifiers.

- Molecular Formula: C₈H₇IO₂
- IUPAC Name: **4-Iodo-2-methylbenzoic acid**
- CAS Number: 133232-58-3
- Canonical SMILES: CC1=C(C=CC(=C1)I)C(=O)O
- InChI Key: KISJQMPHSCFGKR-UHFFFAOYSA-N

The physical and chemical properties of a compound are critical for designing experiments, including selecting appropriate solvents and reaction conditions. The properties of **4-Iodo-2-methylbenzoic acid** are summarized below.

Property	Value	Source(s)
Molecular Weight	262.04 g/mol	
Appearance	White to Off-White Solid/Powder	
Melting Point	172 °C	
Boiling Point (Predicted)	326.5 ± 30.0 °C	
Density (Predicted)	1.867 ± 0.06 g/cm ³	
pKa (Predicted)	3.70 ± 0.25	
Solubility	Slightly soluble in Chloroform, DMSO, and aqueous base.	

Synthesis and Mechanistic Insights

The most established and logical route for the synthesis of **4-Iodo-2-methylbenzoic acid** is via a Sandmeyer-type reaction, starting from the readily available precursor, 4-amino-2-methylbenzoic acid. This transformation is a cornerstone of aromatic chemistry, enabling the precise replacement of an amino group with a halide.

The Sandmeyer Reaction Pathway

The synthesis involves two primary stages:

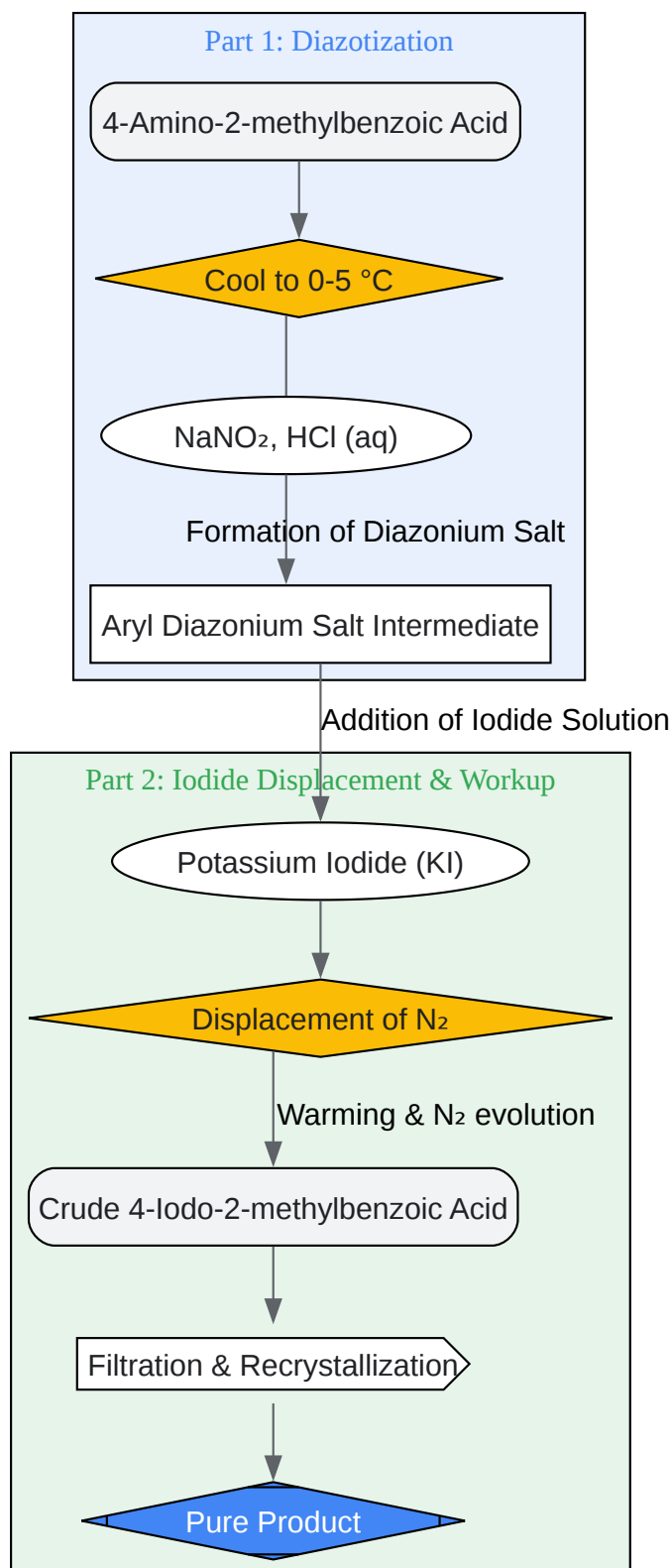
- **Diazotization:** The conversion of the primary aromatic amine on 4-amino-2-methylbenzoic acid into a diazonium salt using nitrous acid (generated in situ from sodium nitrite and a strong acid).
- **Iodide Displacement:** The subsequent replacement of the diazonium group with iodide, typically from potassium iodide. This step, unlike classic Sandmeyer reactions for chlorides or bromides, does not require a copper(I) catalyst.

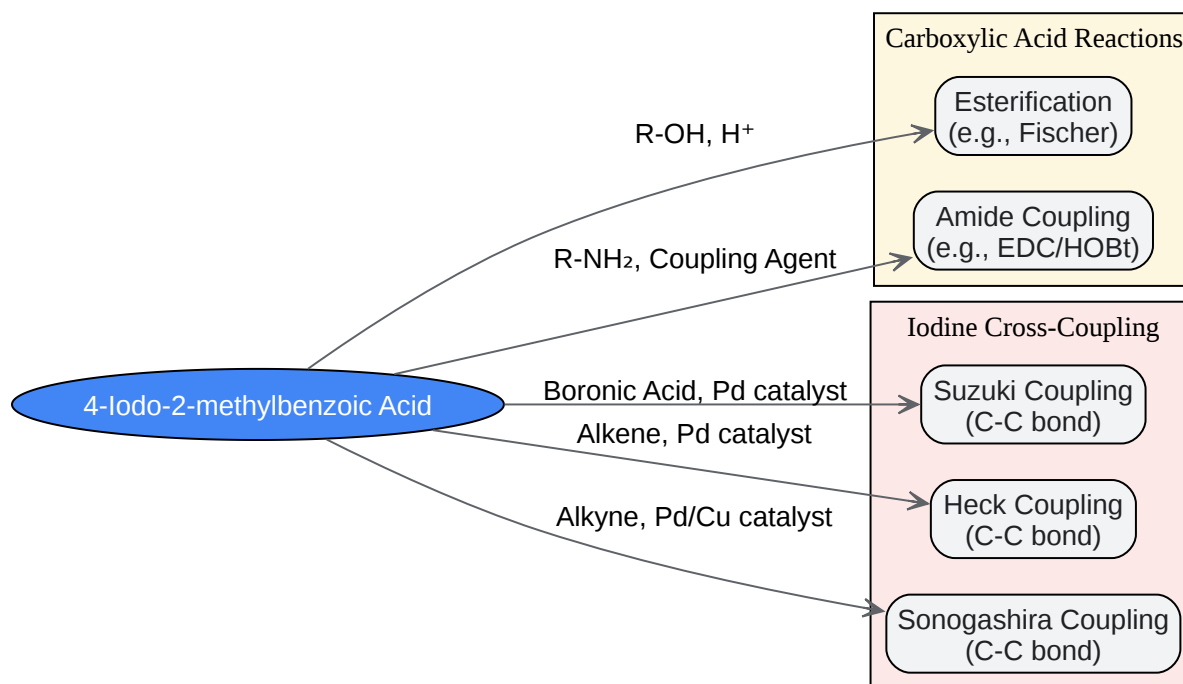
Causality Behind Experimental Choices:

- **Low Temperature:** The diazotization step is performed at low temperatures (0-5 °C) because aryl diazonium salts are unstable and can decompose violently at higher temperatures, primarily yielding phenol byproducts and releasing nitrogen gas.
- **Acidic Conditions:** A strong acid, such as hydrochloric acid, is essential to protonate nitrous acid and to stabilize the resulting diazonium salt.
- **Nucleophilic Substitution:** The diazonium group (N_2^+) is an excellent leaving group, facilitating nucleophilic aromatic substitution. The introduction of potassium iodide provides the iodide nucleophile (I^-) which displaces the nitrogen gas to form the final product.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **4-Iodo-2-methylbenzoic acid**.





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Caption: Potential reaction pathways for **4-Iodo-2-methylbenzoic acid**.

Experimental Protocols

The following protocols are provided as a guide for the synthesis and a common derivatization reaction. These methodologies are designed as self-validating systems, incorporating steps for monitoring and purification.

Protocol: Synthesis of 4-Iodo-2-methylbenzoic Acid

Objective: To synthesize **4-Iodo-2-methylbenzoic acid** from 4-amino-2-methylbenzoic acid.

Materials:

- 4-amino-2-methylbenzoic acid

- Sodium nitrite (NaNO_2)
- Concentrated Hydrochloric Acid (HCl)
- Potassium Iodide (KI)
- Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Deionized water
- Ethanol
- Ice

Procedure:

- Diazotization:
 - In a 250 mL flask, suspend 10.0 g of 4-amino-2-methylbenzoic acid in 50 mL of water and 20 mL of concentrated HCl .
 - Cool the suspension to 0-5 °C in an ice-salt bath with vigorous stirring.
 - In a separate beaker, dissolve 5.0 g of sodium nitrite in 25 mL of cold water.
 - Add the sodium nitrite solution dropwise to the cooled suspension over 30 minutes, ensuring the temperature remains below 5 °C.
 - Stir the mixture for an additional 20 minutes at 0-5 °C after the addition is complete. The formation of the diazonium salt should result in a clearer solution.
- Iodide Displacement:
 - In a 500 mL beaker, dissolve 12.0 g of potassium iodide in 30 mL of water.
 - Slowly and carefully add the cold diazonium salt solution to the potassium iodide solution with stirring. Vigorous evolution of nitrogen gas will occur.

- Once the addition is complete, allow the mixture to stand at room temperature for 1 hour, then gently warm it to 50 °C on a water bath for 30 minutes to ensure complete decomposition of the diazonium salt.
- Workup and Purification:
 - Cool the reaction mixture to room temperature.
 - Add a saturated solution of sodium thiosulfate dropwise until the dark color of excess iodine disappears.
 - Collect the precipitated crude solid by vacuum filtration and wash it thoroughly with cold water.
 - Self-Validation: Monitor the purity of the crude product and the filtrate by Thin Layer Chromatography (TLC).
 - Recrystallize the crude solid from an ethanol/water mixture to yield pure **4-Iodo-2-methylbenzoic acid** as a crystalline solid.
 - Dry the product under vacuum, record the final mass, and calculate the yield.

Protocol: Fischer Esterification to Methyl 4-Iodo-2-methylbenzoate

Objective: To convert **4-Iodo-2-methylbenzoic acid** to its methyl ester.

Materials:

- **4-Iodo-2-methylbenzoic acid**
- Methanol (absolute)
- Concentrated Sulfuric Acid (H_2SO_4)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution (NaHCO_3)

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- Reaction Setup:
 - In a 100 mL round-bottomed flask, dissolve 5.0 g of **4-Iodo-2-methylbenzoic acid** in 40 mL of methanol.
 - Carefully add 1 mL of concentrated sulfuric acid to the solution while swirling.
 - Attach a reflux condenser and heat the mixture to a gentle reflux for 3 hours.
- Monitoring and Workup:
 - Self-Validation: Monitor the reaction progress by TLC, observing the disappearance of the starting carboxylic acid spot.
 - After cooling to room temperature, remove the excess methanol using a rotary evaporator.
 - Dissolve the residue in 50 mL of dichloromethane and transfer to a separatory funnel.
 - Wash the organic layer with 30 mL of water, followed by 30 mL of saturated sodium bicarbonate solution (caution: CO_2 evolution). Wash again with 30 mL of brine.
- Isolation and Purification:
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude methyl ester.
 - If necessary, purify the product by silica gel column chromatography.

Safety and Handling

4-Iodo-2-methylbenzoic acid should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood.

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Personal Protective Equipment (PPE): Safety goggles, chemical-resistant gloves, and a lab coat are mandatory.
- Handling: Avoid inhalation of dust and contact with skin and eyes.
- Storage: Keep in a tightly sealed container in a cool, dry, and dark place.

Conclusion

4-Iodo-2-methylbenzoic acid is a synthetically valuable compound characterized by its unique substitution pattern. While its applications are not as widely published as its 5-iodo isomer, its chemical reactivity makes it an important building block for discovery chemistry. The protocols and data presented in this guide offer a robust framework for scientists to synthesize, characterize, and utilize this compound in their research endeavors, paving the way for the development of novel molecules and materials.

References

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